

2,5-Diaminobenzene-1,4-diol chemical properties and structure

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Compound of Interest

Compound Name: 2,5-Diaminobenzene-1,4-diol

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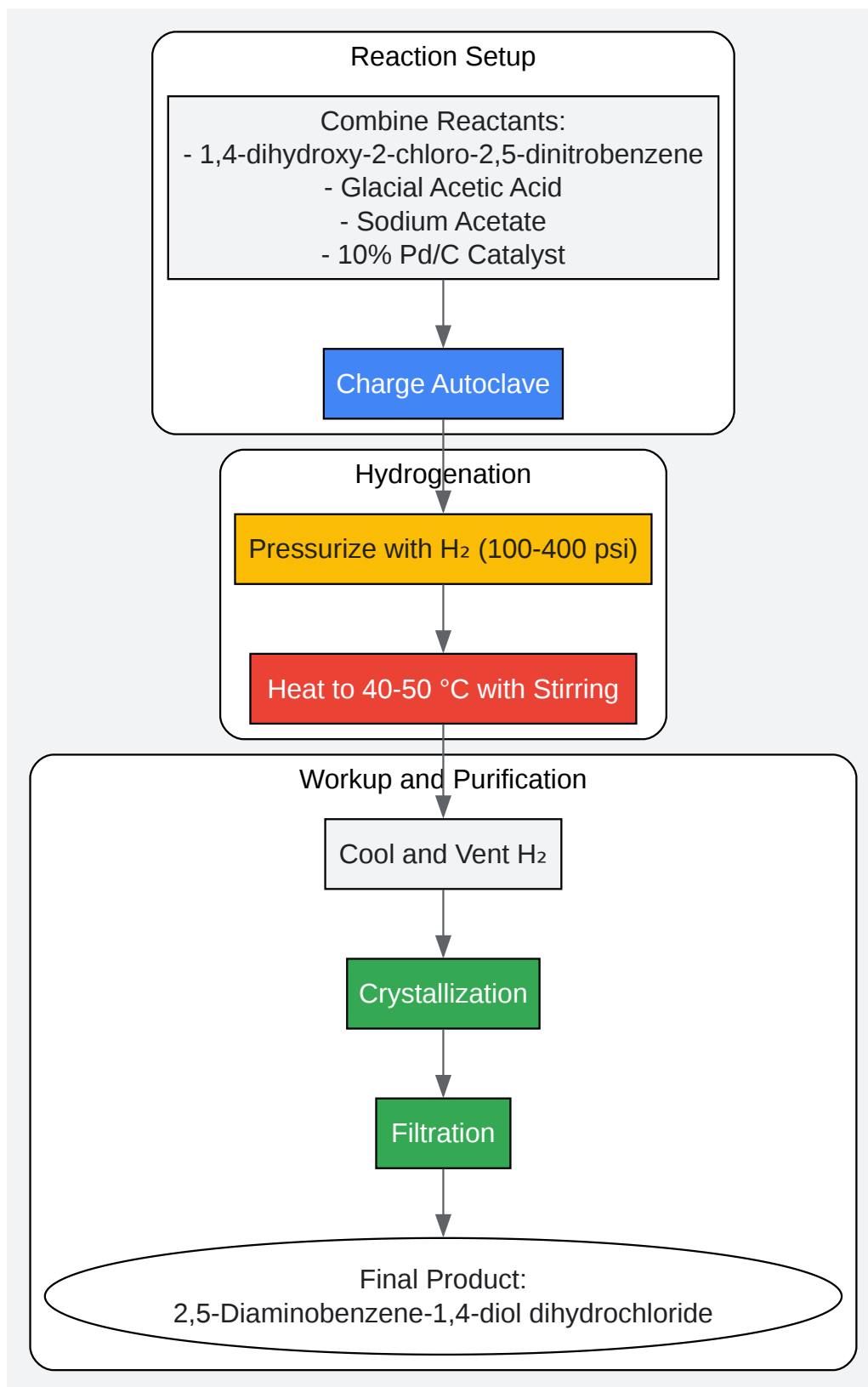
Chemical Identity and Structure

2,5-Diaminobenzene-1,4-diol, also known as 2,5-diaminohydroquinone, is an aromatic organic compound. Its structure consists of a benzene ring substituted with two amino ($-NH_2$) groups and two hydroxyl ($-OH$) groups at the 1, 2, 4, and 5 positions. This arrangement of functional groups makes it a highly reactive and versatile chemical intermediate.^[1]

The compound is often handled and used in its more stable dihydrochloride salt form to prevent oxidation.^{[2][3]} It is sensitive to air and may discolor upon exposure.^{[2][3]}

Chemical Structure

Below is a Graphviz representation of the chemical structure of **2,5-Diaminobenzene-1,4-diol**.



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References

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